

Introduction to Charge Density Waves in NbSe₂

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Niobium selenide*

Cat. No.: *B080343*

[Get Quote](#)

Niobium diselenide (NbSe₂) is a layered material that has attracted significant scientific interest due to its rich electronic properties, including the coexistence of superconductivity and a charge density wave (CDW). A CDW is a macroscopic quantum state characterized by a periodic modulation of the electronic charge density, which is accompanied by a periodic distortion of the crystal lattice. In 2H-NbSe₂, this transition occurs at a critical temperature (TCDW) of approximately 33 K.^{[1][2]} Below this temperature, the material enters a state with a periodically modulated charge density and a corresponding distortion of the atomic lattice, often forming a 3x3 superlattice.^[3]

The origin of the CDW in NbSe₂ has been a subject of debate, with two primary mechanisms proposed: Fermi surface nesting and electron-phonon coupling. While the former suggests that the CDW is driven by the specific topology of the Fermi surface, allowing for the connecting of parallel sections by a single wavevector, growing evidence points towards strong electron-phonon coupling as the dominant driving force in NbSe₂.^[4]

Quantitative Properties of CDW in NbSe₂

The charge density wave state in NbSe₂ is characterized by several key quantitative parameters that vary with factors such as dimensionality (bulk vs. monolayer) and the presence of defects.

Property	Bulk 2H-NbSe ₂	Monolayer 1H-NbSe ₂	Notes
CDW Transition Temperature (TCDW)	~33 K[1][2]	~145 K	The transition temperature is significantly enhanced in the monolayer form.
CDW Superlattice Periodicity	3x3	3x3	The periodicity of the charge modulation relative to the underlying atomic lattice.
CDW Gap (Δ_{CDW})	~34 meV (STM)[5]	4 meV (STS)[2][6]	The energy gap opened at the Fermi level due to the CDW transition. Values can vary depending on the measurement technique.
Superconducting Transition Temperature (T _c)	~7.2 K[2]	~1.9 K[2]	NbSe ₂ exhibits superconductivity at lower temperatures, which coexists with the CDW state.

Experimental Protocols for CDW Characterization

The investigation of CDW phenomena in NbSe₂ relies on a suite of advanced experimental techniques. Below are detailed methodologies for three key experimental probes.

Scanning Tunneling Microscopy and Spectroscopy (STM/STS)

Objective: To visualize the real-space structure of the CDW, including the superlattice and the electronic density of states (DOS) to measure the CDW gap.

Methodology:

- Sample Preparation:
 - High-quality single crystals of 2H-NbSe_2 are required.
 - The sample is mounted on a sample holder and introduced into an ultra-high vacuum (UHV) chamber.
 - To obtain a clean, atomically flat surface, the sample is cleaved in situ at low temperatures (e.g., liquid helium temperatures) to prevent surface contamination.[\[7\]](#)
- STM Imaging:
 - A sharp metallic tip (e.g., tungsten or a superconducting lead tip) is brought into close proximity to the sample surface.[\[7\]](#)[\[8\]](#)
 - A bias voltage (V) is applied between the tip and the sample, and the resulting tunneling current (I) is measured.
 - The tip is scanned across the surface while maintaining a constant tunneling current (constant-current mode) or constant height (constant-height mode) to generate a topographic image of the surface, revealing both the atomic lattice and the CDW superlattice.
 - Typical imaging parameters are in the range of $V = -100 \text{ mV}$ to -200 mV and $I = 20 \text{ pA}$ to 150 pA , with the sample held at a temperature below T_{CDW} (e.g., 5 K).[\[1\]](#)
- Scanning Tunneling Spectroscopy (STS):
 - To measure the local density of states (LDOS) and the CDW gap, the tip is held at a fixed position above the surface.
 - The bias voltage is swept, and the differential conductance (dI/dV) is measured using a lock-in amplifier. The dI/dV spectrum is proportional to the LDOS.
 - The CDW gap appears as a region of suppressed density of states around the Fermi energy (zero bias).

- Data Analysis:
 - The periodicity of the CDW is determined by performing a two-dimensional Fourier transform (2D-FT) on the real-space STM images. The FT will show Bragg peaks corresponding to the atomic lattice and additional satellite peaks corresponding to the CDW superlattice.
 - The size of the CDW gap is determined from the dI/dV spectra by measuring the energy separation between the coherence peaks at the gap edges.

Angle-Resolved Photoemission Spectroscopy (ARPES)

Objective: To directly probe the electronic band structure and the momentum-dependent CDW gap.

Methodology:

- Sample Preparation:
 - Similar to STM, high-quality single crystals are cleaved in situ in a UHV chamber to expose a clean surface.
 - The sample is mounted on a cryostat that allows for precise temperature control and rotation.
- ARPES Measurement:
 - The sample is illuminated with a monochromatic beam of high-energy photons (typically in the ultraviolet or soft X-ray range).
 - The photons excite electrons from the material via the photoelectric effect.
 - An electron energy analyzer measures the kinetic energy and emission angle of the photoemitted electrons.
 - By measuring the energy and momentum of the emitted electrons, the electronic band structure (energy versus momentum) of the material can be mapped.

- CDW Gap Analysis:
 - ARPES measurements are performed at temperatures above and below TCDW.
 - Below TCDW, the opening of a CDW gap will manifest as a leading-edge shift and suppression of spectral weight in the energy distribution curves (EDCs) at specific momenta on the Fermi surface.
 - Momentum distribution curves (MDCs) are analyzed to observe changes in the Fermi surface topology and the appearance of "back-folded" bands due to the new periodicity of the CDW.
- Data Analysis Workflow:
 - The raw data consists of intensity maps as a function of kinetic energy and two emission angles.
 - These are converted to energy versus momentum (E vs. k) band maps.
 - EDCs (intensity vs. energy at a fixed momentum) and MDCs (intensity vs. momentum at a fixed energy) are extracted from the band maps to analyze the band dispersion and the CDW gap.
 - Software packages are used to fit the EDCs and MDCs to extract quantitative information about the gap size and band positions.[\[9\]](#)[\[10\]](#)

Electrical Transport Measurements

Objective: To determine the CDW transition temperature (TCDW) by measuring the temperature dependence of the electrical resistivity.


Methodology:


- Sample Preparation:
 - A thin, uniform crystal of NbSe₂ is selected.


- Electrical contacts are made to the sample, typically in a four-probe configuration to eliminate contact resistance. This can be done using techniques like wire bonding or conductive epoxy.
- Resistivity Measurement:
 - The sample is placed in a cryostat with a temperature controller.
 - A known current is passed through the outer two contacts, and the voltage is measured across the inner two contacts.
 - The resistance is calculated using Ohm's law ($R = V/I$).
 - The resistance is measured as the temperature is slowly swept through the CDW transition temperature.
- Determining TCDW:
 - The CDW transition in NbSe₂ manifests as a distinct anomaly or "hump" in the resistivity versus temperature (ρ vs. T) curve.[\[4\]](#)
 - A more precise determination of TCDW can be made by plotting the temperature derivative of the resistivity ($d\rho/dT$). The transition temperature is often identified as the peak in the $d\rho/dT$ curve.

Visualizing CDW Phenomena and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the study of CDW in NbSe₂.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. peaks: a Python package for analysis of angle-resolved photoemission and related spectroscopies [arxiv.org]
- 3. quora.com [quora.com]
- 4. arxiv.org [arxiv.org]
- 5. researchgate.net [researchgate.net]
- 6. arxiv.org [arxiv.org]
- 7. arxiv.org [arxiv.org]
- 8. arxiv.org [arxiv.org]
- 9. arxiv.org [arxiv.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction to Charge Density Waves in NbSe₂]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080343#charge-density-wave-cdw-phenomena-in-nbse\]](https://www.benchchem.com/product/b080343#charge-density-wave-cdw-phenomena-in-nbse)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com